

A Comprehensive Technical Guide to 3-Bromo-2-fluoroaniline

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Compound of Interest

Compound Name: 3-Bromo-2-fluoroaniline

CAS No.: 58534-95-5

Cat. No.: B1289246

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Abstract

3-Bromo-2-fluoroaniline is a critical halogenated aromatic amine that serves as a versatile building block in modern medicinal chemistry and materials science. Its unique substitution pattern, featuring adjacent bromo and fluoro groups ortho to an amine, imparts specific steric and electronic properties that are highly sought after in the design of complex molecular architectures. This guide provides an in-depth analysis of **3-Bromo-2-fluoroaniline**, beginning with its fundamental physicochemical properties, centered on its molecular weight. We will explore its synthesis, characterization, and pivotal applications, particularly in drug development. This document is intended for researchers, chemists, and professionals in the pharmaceutical and chemical industries, offering both foundational knowledge and practical, field-proven insights.

Introduction: The Strategic Importance of Halogenated Anilines

Halogenated anilines are a cornerstone of synthetic organic chemistry, primarily due to their utility as precursors in a vast array of chemical transformations. The introduction of halogen

atoms onto the aniline scaffold dramatically influences the molecule's reactivity, lipophilicity, and metabolic stability. Specifically, the combination of bromine and fluorine offers distinct advantages:

- **Fluorine:** The most electronegative element, fluorine, can alter a molecule's pKa, improve its binding affinity to target proteins through hydrogen bonding, and block metabolic oxidation at that position, thereby enhancing pharmacokinetic profiles.
- **Bromine:** As a larger halogen, bromine is an excellent leaving group in cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig, Heck), providing a reactive handle for the construction of carbon-carbon and carbon-heteroatom bonds.

3-Bromo-2-fluoroaniline capitalizes on these features, making it a valuable intermediate in the synthesis of targeted therapeutics and advanced functional materials.^[1]

Physicochemical and Structural Properties

A precise understanding of a molecule's physical and chemical properties is paramount for its effective use in synthesis and development. The defining characteristic is its molecular weight, which is fundamental for all stoichiometric calculations.

Table 1: Core Physicochemical Data for **3-Bromo-2-fluoroaniline**

Property	Value	Source(s)
Molecular Weight	190.01 g/mol	[2][3][4][5]
Molecular Formula	C ₆ H ₅ BrFN	[2][3][6]
CAS Number	58534-95-5	[3][4][6]
Physical Form	Solid or Liquid	[2][6]
Purity	Typically ≥98%	[5][6][7]
Storage Conditions	Room temperature, inert atmosphere, protect from light	[5][8]
SMILES String	NC1=CC=CC(Br)=C1F	[2][5]

| InChI Key | HYPQOSVTIONWSN-UHFFFAOYSA-N |[2][6] |

These properties dictate the handling, storage, and reaction conditions necessary for successful experimentation. For instance, its defined molecular weight of 190.01 g/mol is the starting point for calculating molar equivalents in reaction protocols.

Synthesis and Mechanistic Considerations

The synthesis of **3-Bromo-2-fluoroaniline** is a multi-step process that requires careful control of reagents and conditions to achieve the desired regioselectivity. A common and effective route involves the reduction of a nitroaromatic precursor.

Causality in Synthesis: The choice of a nitro-reduction pathway is strategic. Nitration of 2-fluorobromobenzene is more regioselective than direct halogenation of an aniline, where the activating amino group can lead to multiple products. The subsequent reduction of the nitro group is a high-yielding and well-established transformation.

A representative synthetic protocol is the reduction of 3-bromo-2-fluoronitrobenzene using tin(II) chloride.[3]

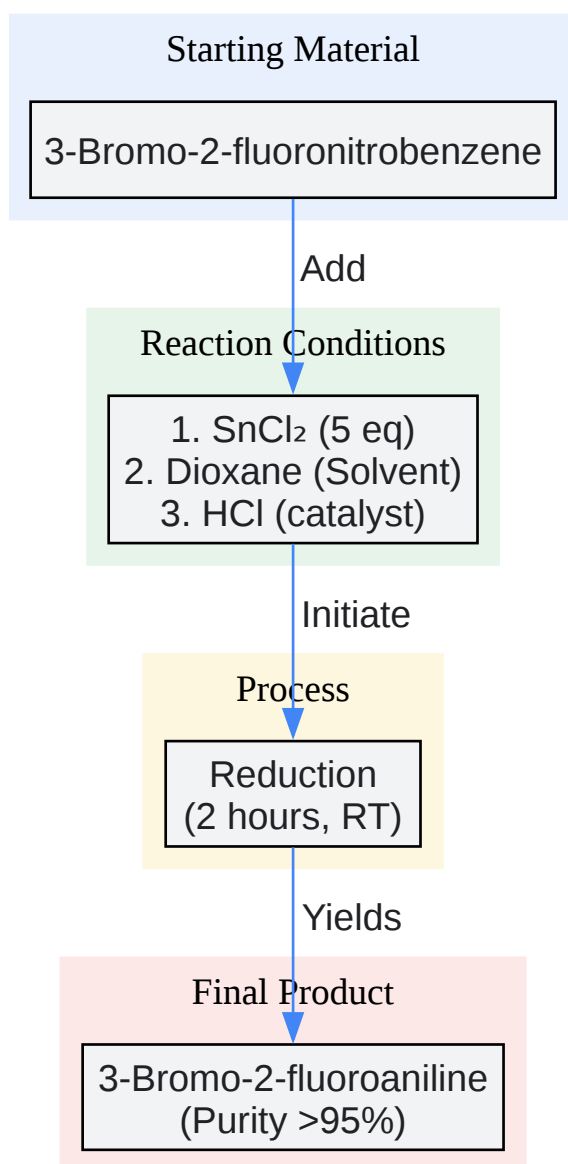
Experimental Protocol: Synthesis via Tin(II) Chloride Reduction

- **Reaction Setup:** In a round-bottom flask purged with an inert gas (e.g., argon), charge 3-bromo-2-fluoronitrobenzene (1.0 eq) and dissolve it in a suitable solvent like dioxane.[3]
- **Reagent Addition:** Add tin(II) chloride (SnCl_2) (approx. 5.0 eq) to the solution, followed by a catalytic amount of 1 N hydrochloric acid (HCl).[3] The acidic environment is crucial for the activity of the reducing agent.
- **Reaction Monitoring:** Stir the mixture vigorously at room temperature for approximately 2 hours. The progress of the reaction should be monitored by a self-validating method such as Thin-Layer Chromatography (TLC) until the starting material is fully consumed.
- **Workup and Extraction:** Concentrate the reaction mixture using a rotary evaporator. Take up the resulting residue in ethyl acetate. Perform a series of washes: first with 1 N aqueous

sodium hydroxide (NaOH) to neutralize the acid and remove tin salts, followed by water and then a saturated sodium chloride (brine) solution to remove residual water.[3]

- Isolation: Dry the organic phase over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure to yield the crude **3-Bromo-2-fluoroaniline**. [3]
- Purification and Validation: The crude product can be purified by column chromatography if necessary. The identity and purity of the final compound must be confirmed by analytical techniques such as LC-MS and NMR spectroscopy. A successful synthesis should yield the product with a mass-to-charge ratio (m/z) of 190 ($\text{M}+\text{H}$)⁺. [3]

Diagram 1: Synthetic Workflow for **3-Bromo-2-fluoroaniline**



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Caption: A flowchart illustrating the reduction of 3-bromo-2-fluoronitrobenzene.

Analytical Characterization

To ensure the trustworthiness of any research or development process, rigorous analytical characterization of intermediates like **3-Bromo-2-fluoroaniline** is non-negotiable.

- Mass Spectrometry (MS): Liquid Chromatography-Mass Spectrometry (LC-MS) is used to confirm the molecular weight. The protonated molecule [M+H]⁺ should be observed at m/z =

190.01.[3]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR provides information on the aromatic protons. A typical spectrum in DMSO- d_6 shows a multiplet for the three aromatic protons between δ 6.70-6.83 ppm and a singlet for the two amine protons around δ 5.43 ppm.[3]
- Purity Analysis: High-Performance Liquid Chromatography (HPLC) is the gold standard for assessing the purity of the compound, which is typically expected to be $\geq 98\%$ for use in drug discovery pipelines.[5][7]

Applications in Drug Discovery and Development

3-Bromo-2-fluoroaniline is not an end product but a high-value starting material. Its utility stems from the ability to functionalize the molecule at two distinct positions:

- The Amino Group: Can be acylated, alkylated, or converted into other functional groups.
- The Bromo Group: Serves as a handle for metal-catalyzed cross-coupling reactions to introduce new aryl, alkyl, or heteroatom substituents.[1]

This dual reactivity makes it an ideal scaffold for building libraries of complex molecules for screening against biological targets. It is a known biochemical used in the synthesis of boronic acid derivatives, which are important reagents in their own right, particularly for Suzuki couplings.[3] While specific drug examples containing this exact fragment are often proprietary, its structural motif is prevalent in compounds targeting kinases, proteases, and other enzymes implicated in diseases like cancer and infectious diseases.[1]

Safety and Handling

As a Senior Application Scientist, ensuring laboratory safety is paramount. **3-Bromo-2-fluoroaniline** must be handled with appropriate precautions.

- Hazard Classification: It is classified as harmful if swallowed (Acute Toxicity 4, Oral).[2] The GHS pictograms typically include GHS07 (Exclamation Mark).[2][6]

- Personal Protective Equipment (PPE): Always wear standard PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- Handling Procedures: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[9] Avoid all personal contact.[9] Keep containers tightly sealed when not in use and store in a dry place.[10] Do not eat, drink, or smoke when using this product.[10]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Conclusion

3-Bromo-2-fluoroaniline, with a precise molecular weight of 190.01 g/mol, is a strategically important chemical intermediate. Its value lies not in its final application, but in the potential it unlocks for medicinal chemists and material scientists. The unique interplay of its bromo, fluoro, and amino functional groups provides a versatile platform for constructing novel molecular entities with tailored properties. By understanding its synthesis, characterization, and safe handling, researchers can effectively leverage this building block to accelerate the development of next-generation pharmaceuticals and advanced materials.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3-Bromo-2-fluoroaniline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1289246/docs#a-comprehensive-technical-guide-to-3-bromo-2-fluoroaniline\]](https://www.benchchem.com/product/b1289246/docs#a-comprehensive-technical-guide-to-3-bromo-2-fluoroaniline)

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